

# Certificate of Analysis for 3,5-Dibromopyridine-d3

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## Compound of Interest

Compound Name: 3,5-Dibromopyridine-d3

Cat. No.: B580803

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An In-Depth Technical Guide to the Certificate of Analysis for **3,5-Dibromopyridine-d3**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the quality control and analytical testing data typically presented in a Certificate of Analysis (CofA) for **3,5-Dibromopyridine-d3**. This deuterated compound is a valuable building block in pharmaceutical and agrochemical research, making a thorough understanding of its purity and isotopic composition crucial for its application.

## Compound Information

**3,5-Dibromopyridine-d3** is a stable isotope-labeled analog of 3,5-Dibromopyridine. The incorporation of deuterium atoms at specific positions can be leveraged in various research applications, including as an internal standard in mass spectrometry-based quantitative analysis, for mechanistic studies of chemical reactions, and to explore the kinetic isotope effect in drug metabolism.

Table 1: General Compound Information

Parameter	Value
Compound Name	3,5-Dibromopyridine-d3
CAS Number	1219799-05-9[1][2]
Unlabeled CAS Number	625-92-3[1][2]
Molecular Formula	C <sub>5</sub> D <sub>3</sub> Br <sub>2</sub> N
Molecular Weight	239.91 g/mol

## Analytical Data

The following tables summarize the typical quantitative data found on a Certificate of Analysis for **3,5-Dibromopyridine-d3**. These values are representative and may vary between different batches and suppliers.

Table 2: Purity and Physical Properties

Test	Specification	Result	Method
Chemical Purity (Assay)	≥98.0%	99.5%	Gas Chromatography (GC)
Appearance	White to off-white solid	Conforms	Visual Inspection
Melting Point	110-115 °C	112.5 °C	Capillary Method
Water Content	≤0.5%	0.12%	Karl Fischer Titration

Table 3: Isotopic Purity

Test	Specification	Result	Method
Isotopic Enrichment	≥98 atom % D	99.2 atom % D	<sup>1</sup> H NMR / <sup>2</sup> H NMR / MS
d <sub>0</sub> Content	Report	<0.5%	<sup>1</sup> H NMR / MS
d <sub>1</sub> Content	Report	<1.0%	<sup>1</sup> H NMR / MS
d <sub>2</sub> Content	Report	<2.0%	<sup>1</sup> H NMR / MS

## Experimental Protocols

Detailed methodologies for the key experiments cited in the Certificate of Analysis are provided below.

### Gas Chromatography (GC) for Chemical Purity

This method determines the chemical purity of the sample by separating volatile compounds.

- Instrumentation: A gas chromatograph equipped with a Flame Ionization Detector (FID).
- Column: A non-polar capillary column (e.g., 30 m x 0.25 mm x 0.25 μm, 5% phenyl polysiloxane).
- Carrier Gas: Helium at a constant flow rate (e.g., 1.5 mL/min).
- Injector Temperature: 280 °C.
- Oven Temperature Program:
  - Initial temperature: 80 °C, hold for 2 minutes.
  - Ramp: 10 °C/min to 140 °C.
  - Ramp: 20 °C/min to 280 °C, hold for 10 minutes.[\[2\]](#)
- Detector Temperature: 300 °C.
- Injection Volume: 1 μL of a 1 mg/mL solution in a suitable solvent (e.g., Chloroform).

- Quantification: The purity is calculated based on the area percent of the main peak relative to the total peak area.

## Nuclear Magnetic Resonance (NMR) Spectroscopy for Isotopic Enrichment

NMR spectroscopy is a powerful tool for determining the isotopic enrichment and confirming the structure of deuterated compounds. A combination of proton ( $^1\text{H}$ ) and deuterium ( $^2\text{H}$ ) NMR is often employed for accurate quantification.

- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: A non-deuterated solvent with a known purity, or a deuterated solvent that does not have signals interfering with the analyte.
- $^1\text{H}$  NMR:
  - The absence or significant reduction of proton signals at the deuterated positions confirms successful labeling.
  - The isotopic purity can be estimated by comparing the integral of the residual proton signals at the labeled positions to the integral of a non-deuterated internal standard or a signal from a non-labeled position on the molecule (if available).
- $^2\text{H}$  NMR:
  - This technique directly observes the deuterium nuclei, providing a more direct measure of isotopic enrichment.
  - The spectrum will show signals corresponding to the deuterium atoms in the molecule, confirming their location.

## Mass Spectrometry (MS) for Isotopic Enrichment

High-resolution mass spectrometry can be used to determine the isotopic distribution of the compound.

- Instrumentation: A high-resolution mass spectrometer (e.g., LC-ESI-HR-MS).

- Ionization Mode: Electrospray Ionization (ESI) in positive mode is typically used.
- Analysis: A full scan mass spectrum is acquired. The isotopic distribution is determined by extracting and integrating the ion currents for the molecular ions corresponding to the different deuterated species ( $d_0$ ,  $d_1$ ,  $d_2$ ,  $d_3$ ). The isotopic enrichment is calculated from the relative abundances of these ions.[\[3\]](#)[\[4\]](#)

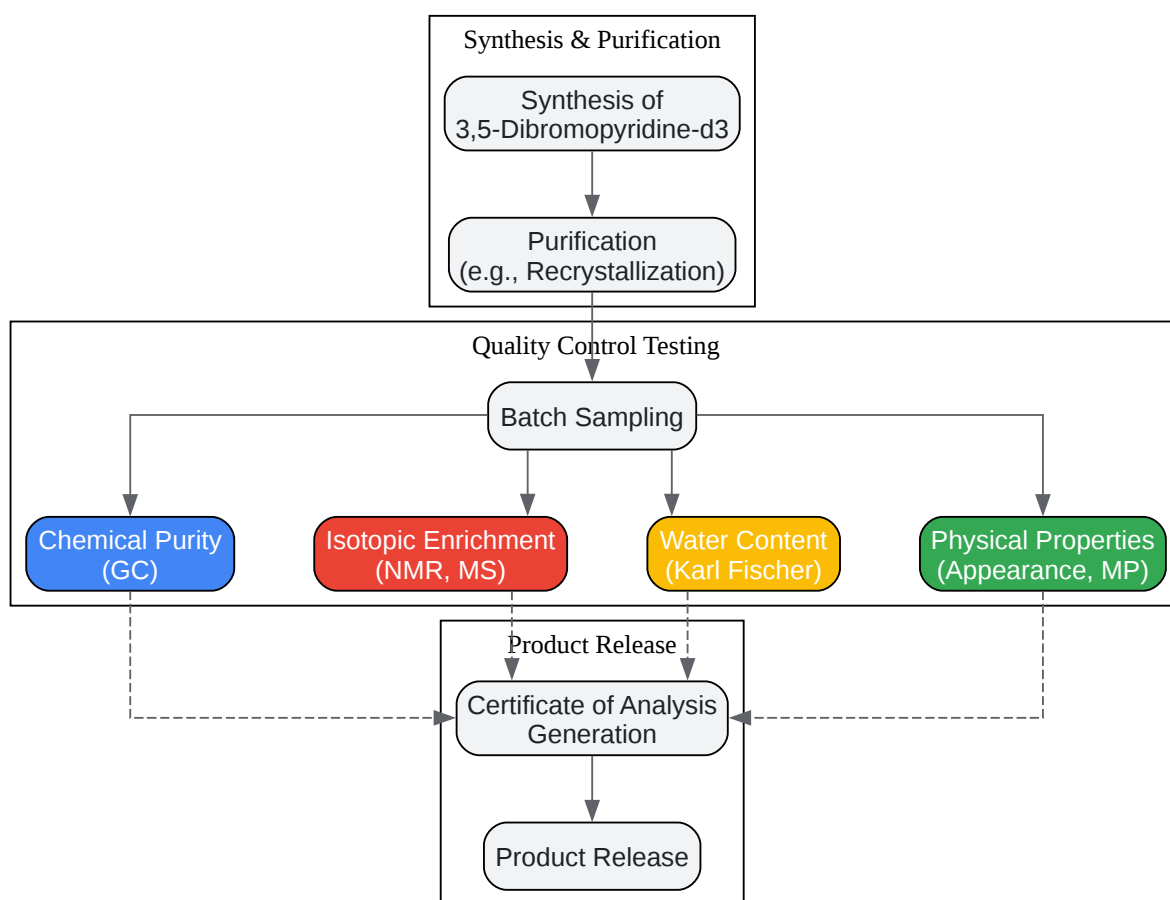
## Karl Fischer Titration for Water Content

This method is specific for the determination of water content.

- Instrumentation: A coulometric or volumetric Karl Fischer titrator. For low water content, the coulometric method is preferred.
- Procedure for Solids:
  - A known weight of the **3,5-Dibromopyridine-d3** sample is introduced into the titration cell containing a suitable solvent (e.g., anhydrous methanol).
  - For insoluble solids, an evaporator oven can be used to heat the sample and carry the evolved water into the titration cell with a stream of dry, inert gas.
  - The sample is titrated with the Karl Fischer reagent until the endpoint is reached. The instrument calculates the amount of water based on the amount of reagent consumed.[\[1\]](#)  
[\[5\]](#)[\[6\]](#)

## Visualizations

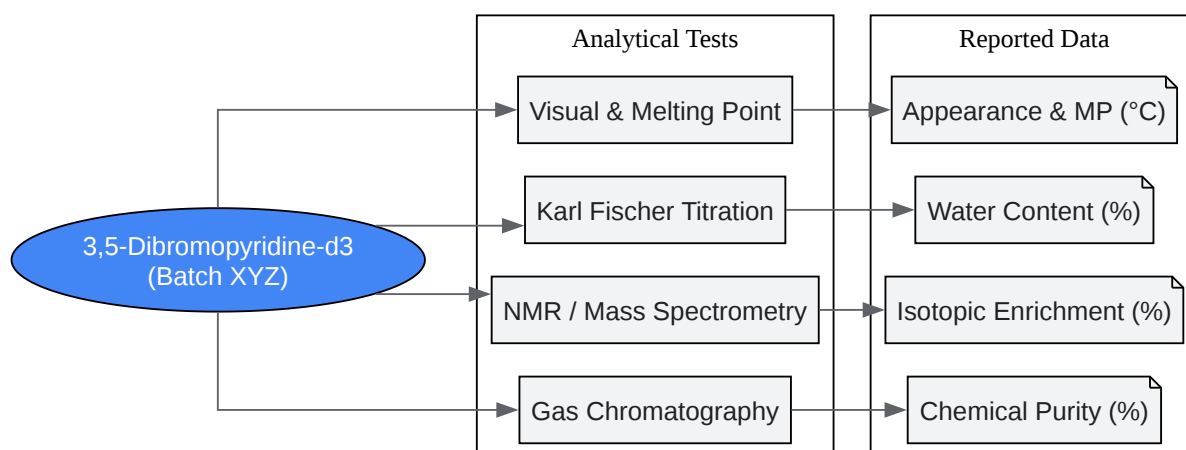
### Quality Control Workflow for 3,5-Dibromopyridine-d3



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Caption: Quality control workflow for **3,5-Dibromopyridine-d3**.

## Logical Relationships in a Certificate of Analysis



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Caption: Data relationships on a Certificate of Analysis.

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